

Preparation of AB-MECA Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: AB-MECA

Cat. No.: B1222038

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Introduction

AB-MECA, or N6-(4-Aminobenzyl)-9-[5-(methylcarbonyl)- β -D-ribofuranosyl]adenine, is a potent and selective agonist for the A3 adenosine receptor (A3AR).^{[1][2]} Its ability to selectively activate this receptor makes it a valuable tool in research investigating the physiological and pathophysiological roles of the A3AR, which is implicated in various conditions including inflammation, cancer, and cardiac ischemia.^{[3][4][5]} Accurate and reproducible experimental results necessitate the correct preparation and storage of **AB-MECA** stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for **AB-MECA** due to its excellent solubilizing properties. This document provides a detailed protocol for the preparation, storage, and handling of **AB-MECA** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes key quantitative data for **AB-MECA**, crucial for accurate stock solution preparation and experimental design.

Parameter	Value	Source(s)
Molecular Weight	399.4 g/mol	N/A
CAS Number	152918-26-8	
Solubility in DMSO	≥ 10 mg/mL	
Human A3AR Ki	430.5 nM	
Storage of Stock Solution	-20°C for up to 1 year; -80°C for up to 2 years	

Experimental Protocols

Protocol 1: Preparation of a 10 mM AB-MECA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AB-MECA** in DMSO. This concentration is a common starting point for further dilutions to working concentrations for in vitro and in vivo experiments.

Materials:

- **AB-MECA** (solid powder)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Pre-handling Precautions: Before handling, allow the **AB-MECA** vial to equilibrate to room temperature to prevent condensation of moisture onto the compound.

- **Weighing:** Carefully weigh out 4.0 mg of **AB-MECA** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **AB-MECA** powder.
- **Dissolution:** Tightly cap the tube and vortex for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years).

Protocol 2: Preparation of Working Solutions from Stock

Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM **AB-MECA** stock solution at room temperature.
- **Dilution:** For cell-based assays, it is crucial to maintain a low final concentration of DMSO (typically <0.5%) to avoid solvent-induced cytotoxicity. Perform serial dilutions of the stock solution in the appropriate cell culture medium or buffer to achieve the desired final concentration.
- **Vehicle Control:** Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples to account for any effects of the solvent.

Safety Precautions

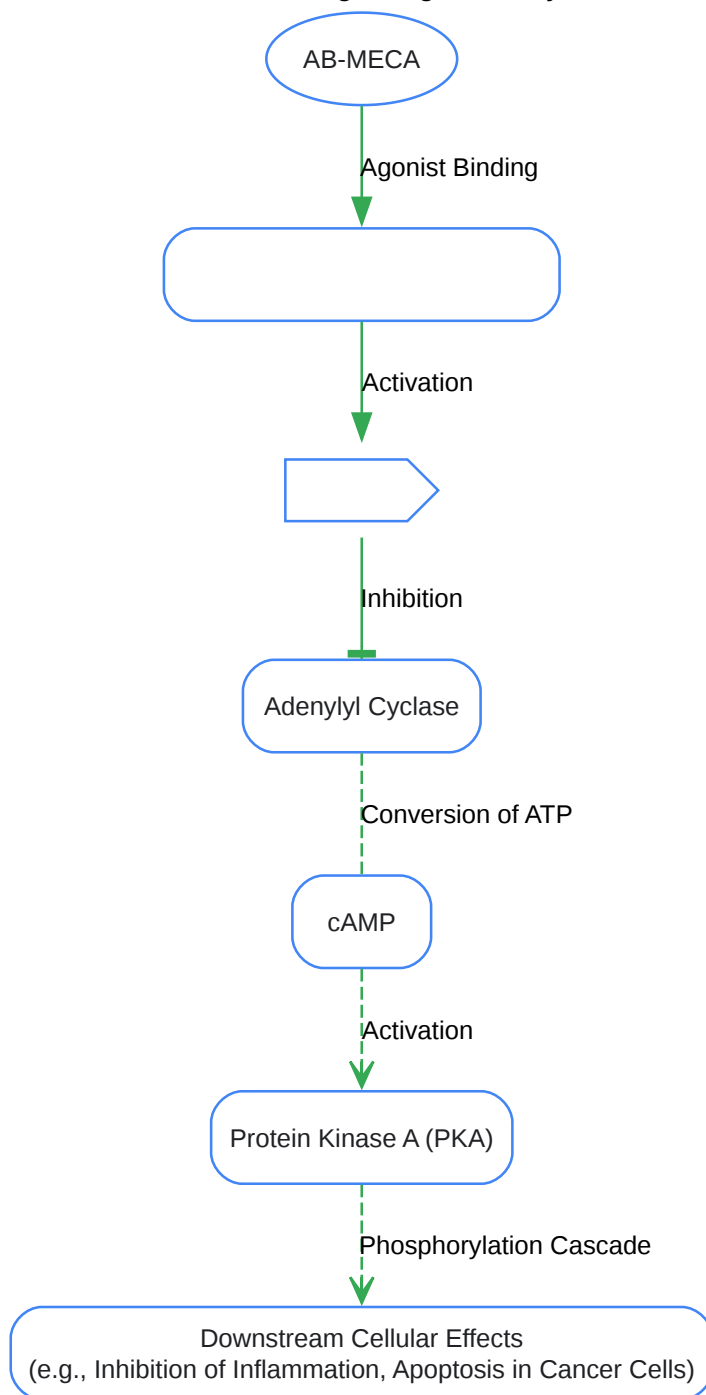
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves (such as butyl rubber or double nitrile gloves) when handling **AB-MECA** and DMSO.
- **Ventilation:** Work in a well-ventilated area or a chemical fume hood.

- **DMSO Handling:** DMSO is readily absorbed through the skin and can carry dissolved substances with it. Avoid direct contact with skin and eyes.
- **Safety Data Sheet (SDS):** Consult the SDS for both **AB-MECA** and DMSO for complete safety and handling information before starting any work.

AB-MECA Signaling Pathway and Experimental Workflow

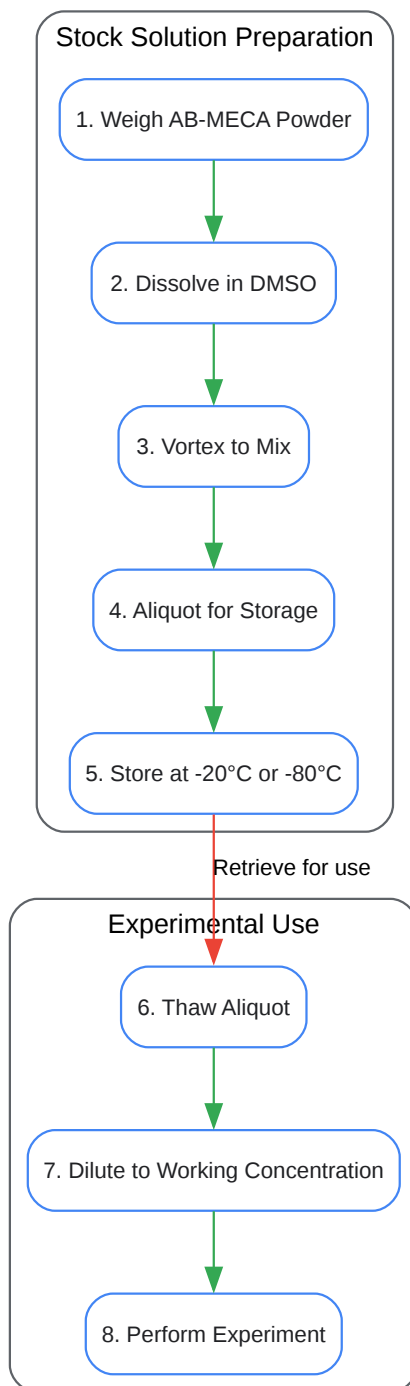
The following diagrams illustrate the signaling pathway of **AB-MECA** and the general workflow for preparing and using the stock solution.

AB-MECA Signaling Pathway

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AB-MECA Signaling Pathway

Experimental Workflow: AB-MECA Stock Solution

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